

Safeguarding Your Research: A Comprehensive Guide to Handling N,N-Dimethyloctylamine

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Compound of Interest

Compound Name: *N,N-Dimethyloctylamine*

Cat. No.: *B1213869*

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For Researchers, Scientists, and Drug Development Professionals: Your safety is paramount when handling **N,N-Dimethyloctylamine**. This guide provides essential, immediate safety protocols and logistical plans to ensure secure operational procedures and disposal.

N,N-Dimethyloctylamine is a combustible and corrosive chemical that is toxic if swallowed and can cause severe skin burns and eye damage.[1][2][3] Adherence to strict safety protocols is crucial to mitigate risks in the laboratory. This document outlines the necessary personal protective equipment (PPE), handling procedures, storage requirements, and emergency plans.

Essential Safety and Physical Properties

A thorough understanding of the substance's properties is the first step toward safe handling.

Property	Value	Source
CAS Number	7378-99-6	[1]
Molecular Formula	C10H23N	[1]
Molecular Weight	157.3 g/mol	[4]
Appearance	Colorless liquid	[2]
Boiling Point	195 °C (383 °F)	[1][5]
Melting Point	-57 °C (-70.6 °F)	[1][5]
Flash Point	65 °C (149 °F)	[1]
Density	0.765 g/mL at 25 °C	[5]
Oral Toxicity (LD50, Rat)	162 mg/kg	[3][4][6]

Personal Protective Equipment (PPE): Your First Line of Defense

The correct selection and use of PPE are non-negotiable when working with **N,N-Dimethyloctylamine**. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[7]

PPE Category	Specifications	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A full-face shield is also recommended.[1][2][7]	Protects against severe eye damage and burns from splashes.[1][2][3][4]
Skin Protection	Wear appropriate protective gloves (e.g., elbow-length PVC gloves) and clothing to prevent skin exposure.[1][2][7] A complete suit protecting against chemicals may be necessary depending on the task.[4]	Prevents severe skin burns and potential sensitization.[1][2] Contaminated shoes should be discarded.[7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A half or full facepiece respirator or self-contained breathing apparatus (SCBA) may be required for spills or emergencies.[8]	Protects against irritation and chemical burns to the respiratory tract.[4][7]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **N,N-Dimethyloctylamine** minimizes the risk of exposure and accidents.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[\[1\]](#) Use a local exhaust ventilation system.[\[2\]](#)[\[8\]](#)
- Verify that eyewash stations and safety showers are close to the workstation and in good working order.[\[1\]](#)
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, metals, and copper.[\[1\]](#)[\[6\]](#)

2. Handling the Chemical:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Avoid all personal contact, including inhalation of vapors.[\[2\]](#)[\[4\]](#)
- Use in a closed system whenever possible.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Keep containers securely sealed in their original or appropriate secondary containment (e.g., glass container, lined metal can).[\[2\]](#)
- Store locked up.[\[3\]](#)[\[8\]](#)

Disposal Plan: Managing N,N-Dimethyloctylamine Waste

All waste must be handled in accordance with local, state, and federal regulations.[\[2\]](#)

1. Waste Identification:

- **N,N-Dimethyloctylamine** and any materials contaminated with it (e.g., absorbent materials, gloves, lab coats) must be treated as hazardous waste.[\[2\]](#)

2. Collection and Storage of Waste:

- Collect waste in suitable, closed, and properly labeled containers.[\[1\]](#)[\[4\]](#)
- Do not mix with other waste streams unless explicitly permitted.

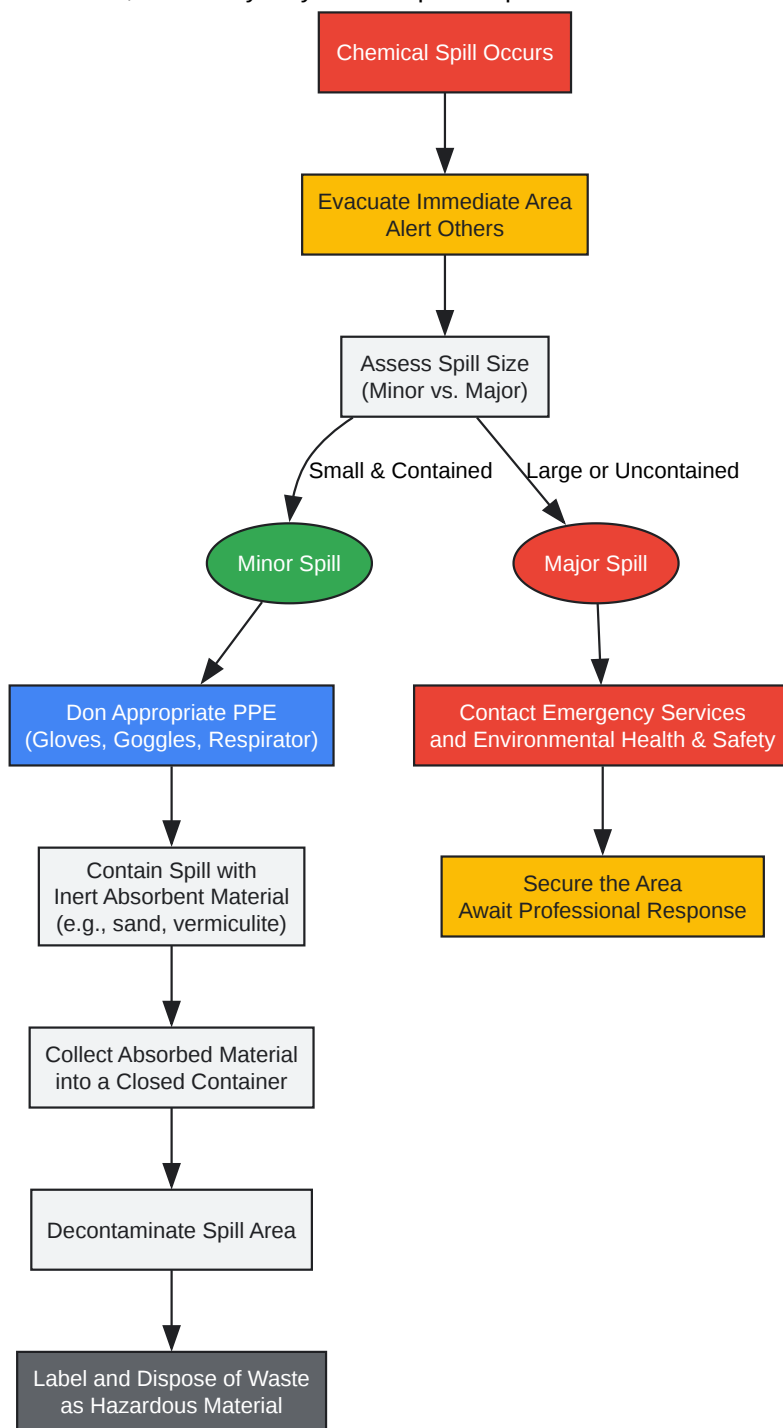
3. Disposal Method:

- Engage a licensed waste disposal company for removal and disposal.[\[4\]](#)
- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
- Puncture or otherwise render empty containers unusable to prevent reuse.[\[2\]](#)
- Do not allow the chemical or its waste to enter drains or the environment.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Emergency Protocol: Chemical Spill Workflow

In the event of a spill, a clear and immediate response is critical.

N,N-Dimethyloctylamine Spill Response Workflow



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Caption: Workflow for handling a chemical spill of **N,N-Dimethyloctylamine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. N,N-Dimethyloctylamine 95 7378-99-6 [sigmaaldrich.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. N,N-Dimethyloctylamine(7378-99-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. spectrumchemical.com [spectrumchemical.com]
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